

Application Note & Protocol: Synthesis of Bis(2-hydroxyethyl)ammonium Acetate

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Compound of Interest

Compound Name: *Bis(2-hydroxyethyl)azanium*

Cat. No.: *B8551342*

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Abstract

This document provides a comprehensive guide for the synthesis, purification, and characterization of Bis(2-hydroxyethyl)ammonium acetate, a protic ionic liquid (PIL). The synthesis is achieved through a direct acid-base neutralization reaction between diethanolamine and acetic acid. This protocol is designed for researchers in materials science, catalysis, and drug development, offering a straightforward, cost-effective, and scalable method. We detail the underlying reaction mechanism, provide a step-by-step experimental workflow, outline critical safety precautions, and describe methods for product validation.

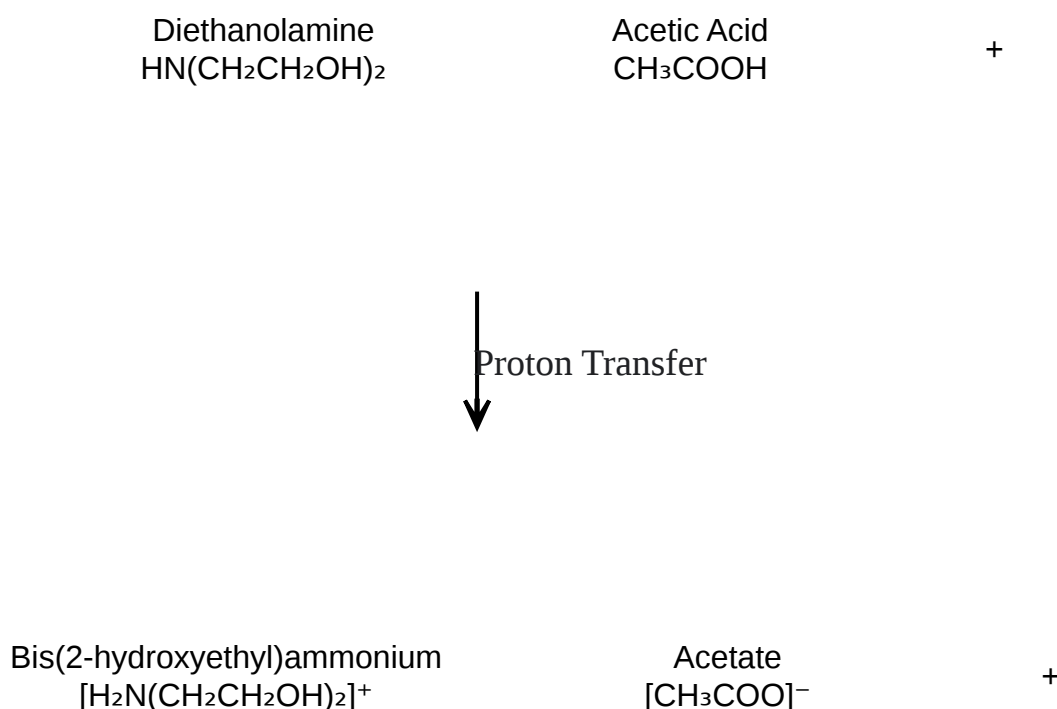
Introduction and Scientific Background

Bis(2-hydroxyethyl)ammonium acetate, also known as diethanolammonium acetate, is a protic ionic liquid characterized by a protonated diethanolamine cation and an acetate anion.[1] Unlike traditional volatile organic solvents, PILs offer unique properties such as low vapor pressure, high thermal stability, and tunable physicochemical characteristics. These attributes make them environmentally benign reaction media and versatile catalysts.[2][3] Specifically, Bis(2-hydroxyethyl)ammonium acetate has found applications as a buffer agent in the synthesis of radiopharmaceuticals and as a catalyst in various organic reactions.[4][5]

The synthesis is based on a classic and efficient acid-base neutralization. This process is typically exothermic and rapid, involving the transfer of a proton from the acidic hydroxyl group of acetic acid to the basic nitrogen atom of diethanolamine.[1] The resulting ionic salt's high water solubility and hygroscopic nature are direct consequences of the combined functional groups from its parent molecules.[1]

Reaction Mechanism

The formation of Bis(2-hydroxyethyl)ammonium acetate proceeds via a proton transfer mechanism. The lone pair of electrons on the secondary amine's nitrogen atom in diethanolamine acts as a proton acceptor (a Brønsted-Lowry base). Acetic acid, a weak carboxylic acid, donates a proton (H^+) from its hydroxyl group. This transfer results in the formation of a stable ammonium cation and a carboxylate anion, held together by electrostatic forces.



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Caption: Proton transfer from acetic acid to diethanolamine.

Materials and Equipment

Reagents and Chemicals

Chemical Name	Formula	MW (g/mol)	Purity	Supplier (Example)	CAS No.
Diethanolamine	C ₄ H ₁₁ NO ₂	105.14	≥99%	Sigma-Aldrich	111-42-2
Glacial Acetic Acid	C ₂ H ₄ O ₂	60.05	≥99.7%	Fisher Scientific	64-19-7
Ethanol (Optional Solvent)	C ₂ H ₅ OH	46.07	Anhydrous, ≥99.5%	VWR	64-17-5

Laboratory Equipment

- 250 mL two-neck round-bottom flask
- 100 mL dropping funnel
- Magnetic stirrer with stir bar
- Ice-water bath
- Thermometer
- Rotary evaporator
- High-vacuum pump
- Standard laboratory glassware (beakers, graduated cylinders)
- pH meter
- Analytical balance

Detailed Experimental Protocol

This protocol is based on an equimolar (1:1) reaction between the amine and the acid.[6]

Reagent Preparation

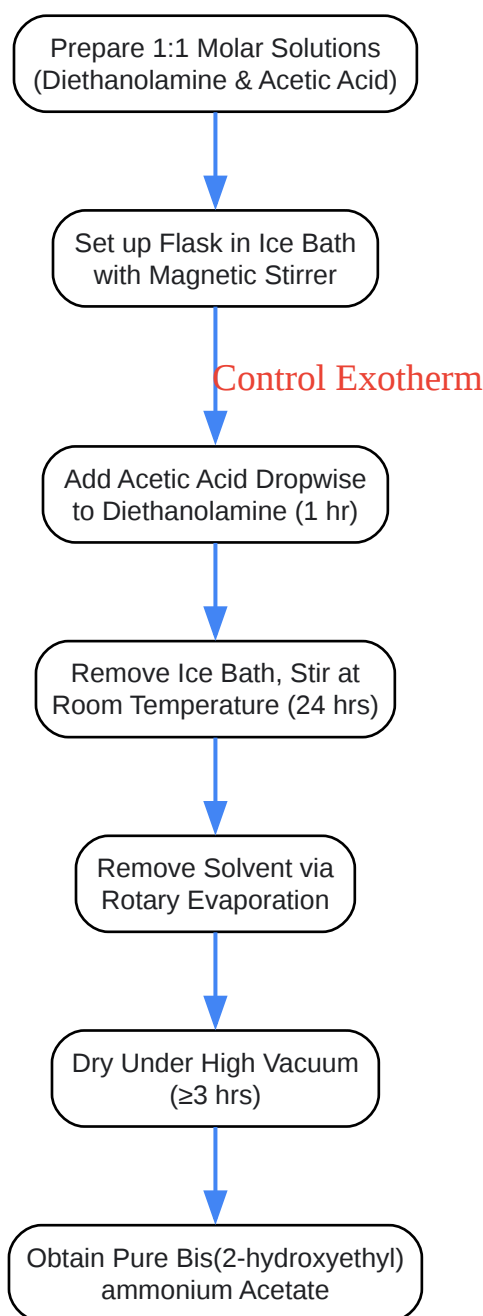
- **Diethanolamine Solution:** In a 250 mL beaker, weigh 52.57 g (0.5 mol) of diethanolamine. If using a solvent, dissolve it in 15 mL of ethanol.
- **Acetic Acid Solution:** In a separate beaker, carefully weigh 30.03 g (0.5 mol) of glacial acetic acid. If using a solvent, dissolve it in 15 mL of ethanol.

Synthesis Procedure

- **Setup:** Place the 250 mL round-bottom flask containing the diethanolamine solution (and a magnetic stir bar) into an ice-water bath situated on top of a magnetic stirrer.
- **Controlled Addition:** Transfer the acetic acid solution to the dropping funnel and place it in one neck of the round-bottom flask. Begin vigorous stirring of the diethanolamine solution.
- **Exothermic Reaction:** Add the acetic acid solution dropwise to the stirring diethanolamine solution over a period of approximately 1 hour. Causality: The reaction is exothermic; slow, dropwise addition while cooling in an ice bath is crucial to control the reaction temperature and prevent potential side reactions or boiling of the solvent.[1]
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the mixture to naturally warm to room temperature. Continue stirring the resulting solution for an additional 24 hours to ensure the reaction goes to completion.[6][7]

Product Isolation and Purification

- **Solvent Removal:** If a solvent was used, remove the ethanol using a rotary evaporator.
- **Drying:** To remove any residual water or solvent and achieve high purity, dry the resulting viscous liquid under high vacuum (e.g., using a D25 vacuum pump) for at least 3 hours.[6][7] The final product should be a clear, viscous liquid.



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Caption: Experimental workflow for the synthesis of the ionic liquid.

Characterization and Validation

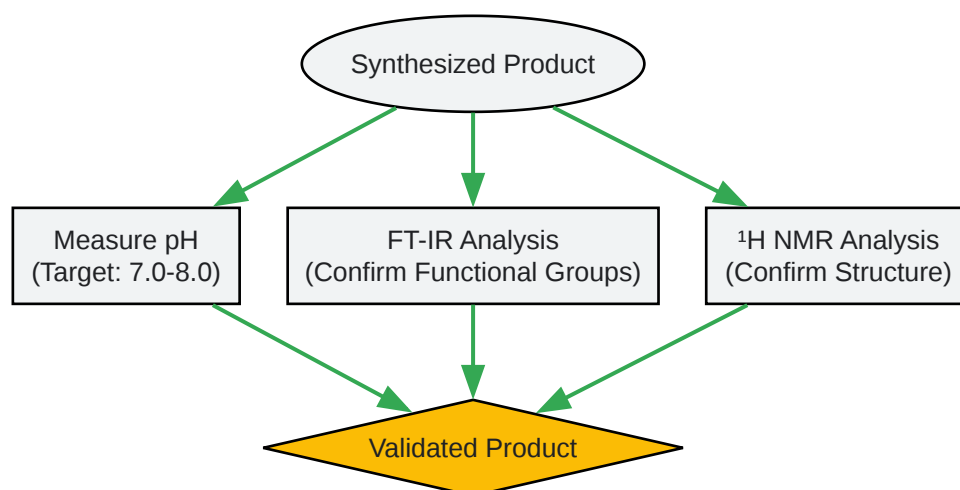
To ensure the successful synthesis and purity of the product, the following characterization techniques are recommended.

Physicochemical Properties

Parameter	Expected Result
Appearance	Colorless to pale yellow viscous liquid
pH (25 °C)	~7.0 - 8.0
Solubility	Miscible with water and alcohols[8]

Spectroscopic Analysis

- FT-IR (Fourier-Transform Infrared Spectroscopy): Confirms the presence of key functional groups. Look for a broad absorption band around $3300\text{-}3400\text{ cm}^{-1}$ (O-H and N-H stretching), C-H stretching around $2800\text{-}3000\text{ cm}^{-1}$, and a strong carboxylate (COO^-) stretch around $1570\text{-}1610\text{ cm}^{-1}$.
- ^1H NMR (Proton Nuclear Magnetic Resonance): Can confirm the structure. Expected signals include peaks for the acetate methyl protons and the methylene protons of the diethanolammonium cation.



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Caption: Logical workflow for product validation and characterization.

Safety Precautions and Handling

This experiment must be conducted inside a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

- Diethanolamine (DEA): Harmful if swallowed and causes serious eye damage and skin irritation.[9] It is also suspected of causing cancer and may damage organs through prolonged exposure.[10] Avoid breathing fumes, mist, or vapors.[10][11]
- Glacial Acetic Acid: Highly corrosive and can cause severe skin burns and eye damage. It has a strong, pungent odor. Handle with extreme care.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.[11]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Check for impermeability before use.[11]
 - Body Protection: A lab coat must be worn at all times.
- Ventilation: Use local and general ventilation to minimize exposure.[11]
- Spill & Waste: In case of a spill, isolate the area and use absorbent materials for containment.[11] Dispose of all chemical waste in appropriately labeled hazardous waste containers according to institutional and local regulations. Do not empty into drains.[12]

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